

Essential Safety and Operational Guide for Handling Oxolane;trichloroalumane

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Compound of Interest

Compound Name: Oxolane;trichloroalumane

Cat. No.: B062454

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Oxolane;trichloroalumane**. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Personal Protective Equipment (PPE)

When handling **Oxolane;trichloroalumane**, a comprehensive personal protective equipment regimen is mandatory to prevent exposure to this hazardous substance. The required PPE includes:

- Eye Protection: Chemical splash goggles are required. For operations with a higher risk of splashing, a face shield must be worn in addition to goggles.[\[1\]](#)
- Hand Protection: Use chemical-resistant gloves. It is recommended to consult the glove manufacturer's chemical resistance guide to ensure the selected gloves are appropriate for both Oxolane (Tetrahydrofuran) and acidic compounds that may be formed from the trichloroalumane component.[\[2\]](#)
- Body Protection: A flame-retardant lab coat must be worn and fully buttoned.[\[3\]](#)
- Footwear: Closed-toe and closed-heel shoes are mandatory.[\[1\]](#)

- Respiratory Protection: All work with **Oxolane;trichloroalumane** must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[1][2] In situations where a fume hood is not available or insufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases should be used.[4]

Hazard Summary and Data

Oxolane;trichloroalumane is a complex with significant hazards primarily derived from its components. Oxolane (Tetrahydrofuran) is a highly flammable liquid and can form explosive peroxides upon storage, especially when exposed to air and light.[3][5] The trichloroalumane component is expected to be highly reactive, particularly with moisture.

Property	Data	Source
CAS Number	192656-42-1	Chemsoc[5]
Density	0.953 g/mL at 25°C (for Oxolane)	Chemsoc[5]
Boiling Point	65°C (for Oxolane)	Chemsoc[5]
Primary Hazards	Highly flammable, Peroxide former, Irritant	Multiple[3][4]
Incompatibility	Water, Strong oxidizing agents, Acids	Multiple[6]

Operational Plan: Step-by-Step Handling Procedures

3.1. Preparation and Inspection:

- Verify Chemical Identity: Confirm the chemical is **Oxolane;trichloroalumane** by checking the container label for the name and CAS number (192656-42-1).
- Inspect for Peroxides: Before use, visually inspect the container for the formation of crystals, which could indicate dangerous peroxide formation.[1] If crystals are present, do not handle the container and contact your institution's Environmental Health and Safety (EHS) office

immediately.[\[1\]](#)[\[7\]](#) For older containers or if there is any doubt, test for peroxides using peroxide test strips.

- Work Area Setup: Ensure a certified chemical fume hood is operational.[\[2\]](#) Remove all ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[\[3\]](#) Have a chemical spill kit and a Class B fire extinguisher readily accessible.

3.2. Chemical Handling:

- Don PPE: Put on all required personal protective equipment as detailed in Section 1.
- Inert Atmosphere: When possible, handle the chemical under an inert atmosphere (e.g., nitrogen or argon) to minimize exposure to air and moisture.
- Dispensing: Use clean, dry, and compatible equipment for transferring the chemical. Ground and bond containers during transfer to prevent static discharge.[\[3\]](#)
- Heating: If heating is necessary, use a controlled heating source such as a heating mantle with a temperature controller. Do not use open flames.
- Post-Handling: Tightly seal the container immediately after use. Clean the work area and any equipment used.

Disposal Plan

All waste containing **Oxolane;trichloroalumane** must be treated as hazardous waste.

- Waste Collection:
 - Collect all liquid waste in a dedicated, properly labeled, and sealed hazardous waste container.
 - Do not mix this waste with other waste streams, especially aqueous waste, due to the violent reaction of the trichloroalumane component with water.
 - Contaminated solid waste (e.g., gloves, paper towels) should be collected in a separate, clearly labeled hazardous waste bag.[\[1\]](#)

- Labeling: Label all waste containers with "Hazardous Waste" and the full chemical name: "**Oxolane;trichloroalumane**".
- Storage: Store waste containers in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from incompatible materials.
- Disposal Request: Arrange for the disposal of the hazardous waste through your institution's EHS office.

Emergency Procedures

5.1. Spills:

- Small Spills (in a fume hood):
 - Alert others in the immediate area.
 - Use a spill kit with absorbent materials that are compatible with flammable liquids and acidic compounds.
 - Collect the absorbed material in a sealed container and label it as hazardous waste.
- Large Spills (or any spill outside a fume hood):
 - Evacuate the laboratory immediately.
 - Alert your supervisor and call your institution's emergency number.
 - Prevent entry to the affected area.

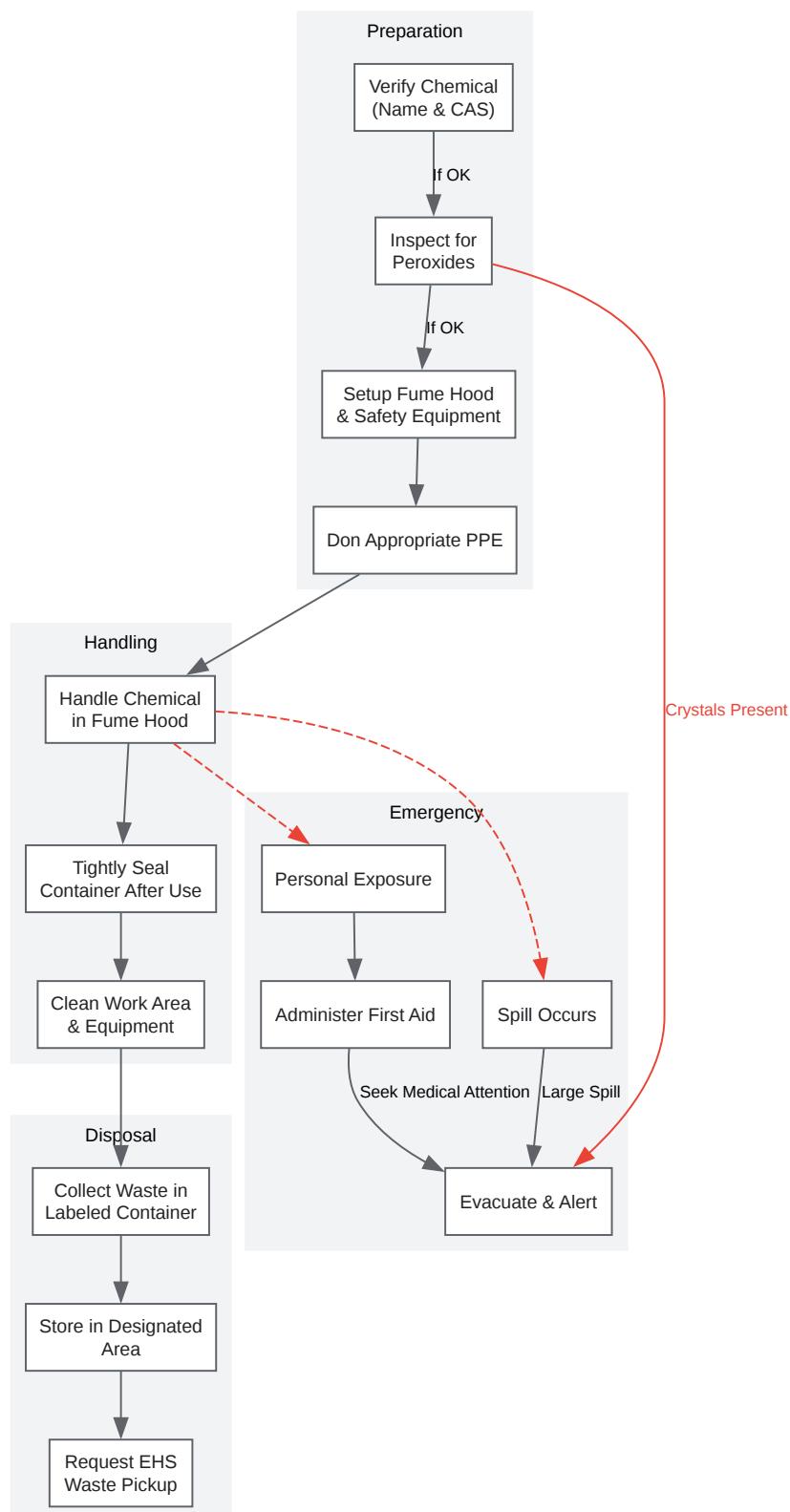
5.2. Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[1\]](#)

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.[[1](#)]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[[1](#)]

Experimental Workflow and Safety Logic

The following diagram illustrates the logical flow for safely handling **Oxolane;trichloroalumane**, from preparation to emergency response.

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Caption: Workflow for handling **Oxolane;trichloroalumane**.

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